

Pharmacological Profile of Neboglamine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Neboglamine*

Cat. No.: *B1678000*

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Abstract

Neboglamine, also known as CR-2249 and XY-2401, is a positive allosteric modulator (PAM) of the N-methyl-D-aspartate (NMDA) receptor, specifically acting at the glycine co-agonist site. It has been investigated for its therapeutic potential in schizophrenia and cocaine dependence, with preclinical studies demonstrating cognition-enhancing and antipsychotic-like effects. This technical guide provides a comprehensive overview of the pharmacological profile of **Neboglamine**, including its mechanism of action, pharmacokinetics, and pharmacodynamics, supported by available quantitative data and detailed experimental methodologies.

Introduction

Neboglamine is a glutamic acid derivative that enhances the binding of the endogenous co-agonist glycine to the GluN1 subunit of the NMDA receptor. By potentiating NMDA receptor function, which is crucial for synaptic plasticity, learning, and memory, **Neboglamine** has been explored as a potential treatment for neuropsychiatric disorders characterized by NMDA receptor hypofunction, such as schizophrenia.

Mechanism of Action

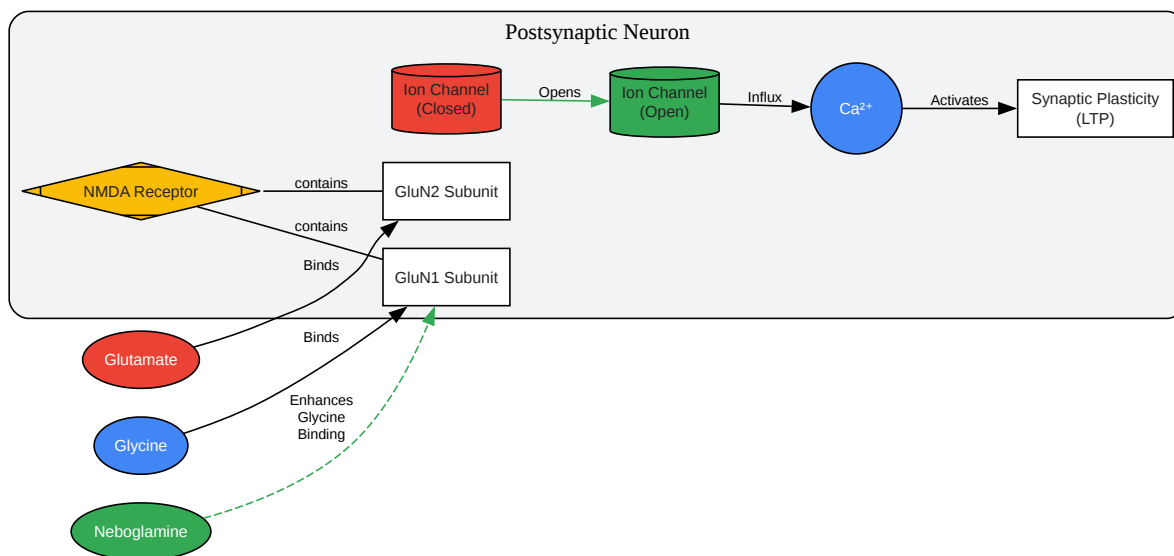
Neboglamine functions as a positive allosteric modulator at the glycine binding site of the NMDA receptor. It does not directly activate the receptor but rather enhances the affinity of the

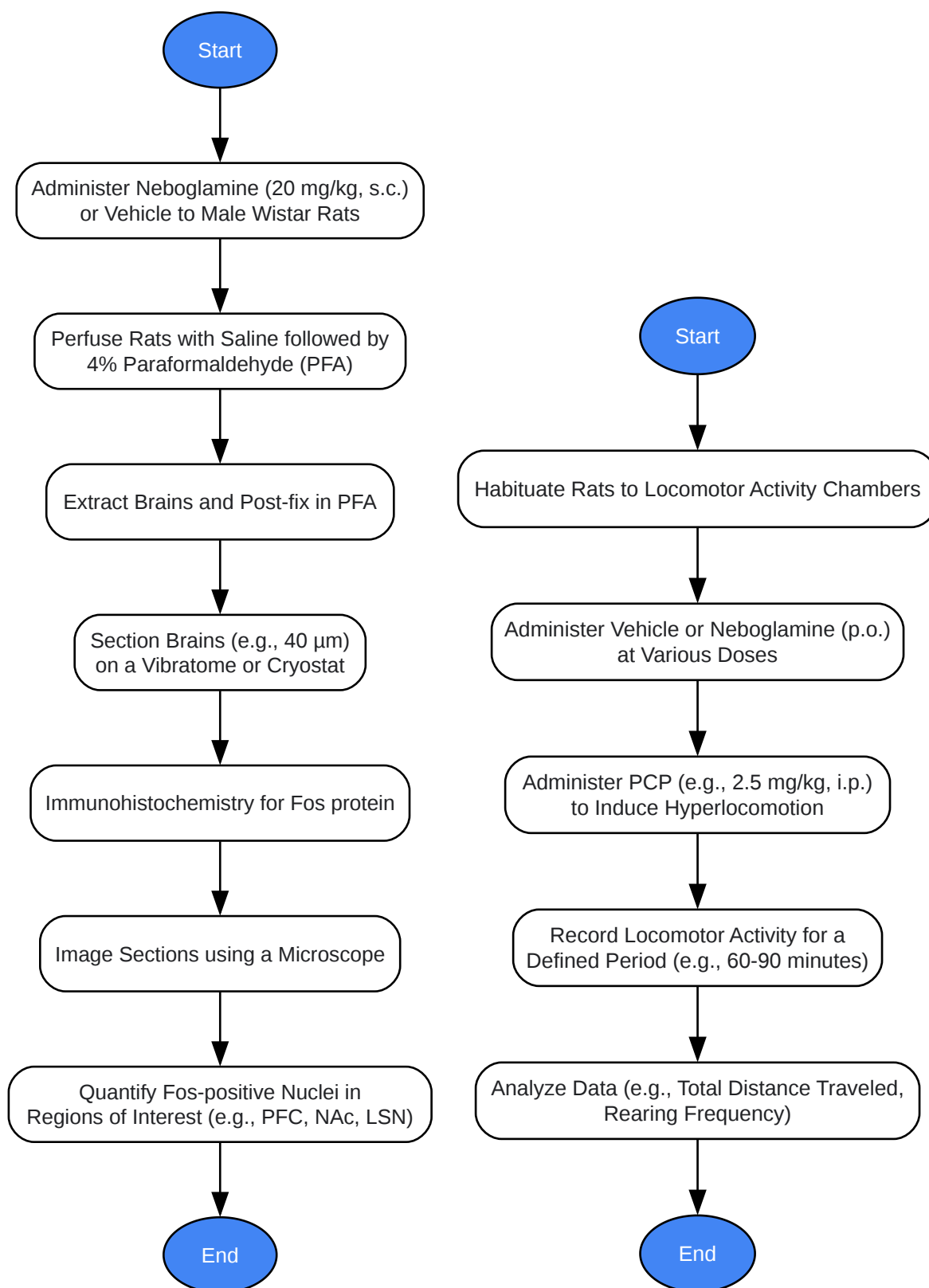
site for glycine, thereby potentiating the receptor's response to glutamate. This modulation is believed to restore normal glutamatergic neurotransmission in conditions where it is impaired.

At higher concentrations (doses over 100mg in humans), **Neboglamine** also exhibits weak norepinephrine reuptake inhibition.^[1]

Signaling Pathway

The following diagram illustrates the proposed mechanism of action of **Neboglamine** at the NMDA receptor.





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References

- 1. labs.penchant.bio [labs.penchant.bio]
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